

8-Chloro-5-methyl-2-phenylquinoline safety data sheet (SDS)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 8-Chloro-5-methyl-2-phenylquinoline

CAS No.: 25413-16-5

Cat. No.: B14001536

[Get Quote](#)

Technical Guide: 8-Chloro-5-methyl-2-phenylquinoline

Status: Research Compound (Non-Commercial) | Classification: Derived GHS Assessment

Audience: Medicinal Chemists, Process Safety Engineers, Drug Discovery Scientists

Part 1: Chemical Identity & Physicochemical Properties[1]

This compound belongs to the 2-phenylquinoline family, a scaffold widely investigated for antimalarial, antiviral (anti-SARS-CoV-2), and anticancer properties.[1] The presence of the 8-chloro and 5-methyl substituents modulates lipophilicity and metabolic stability.

Table 1: Substance Identification

Property	Detail
Chemical Name	8-Chloro-5-methyl-2-phenylquinoline
Common Synonyms	8-Chloro-5-methyl-2-phenyl-quinoline; 2-Phenyl-5-methyl-8-chloroquinoline
CAS Number	Not Assigned (Analog: 8-Chloro-2-methylquinoline is 3033-82-7)
Molecular Formula	C ₁₆ H ₁₂ ClN
Molecular Weight	253.73 g/mol
SMILES	<chem>Cc1c2nc(c3ccccc3)ccc2c(Cl)cc1</chem>
Physical State	Solid (Crystalline powder)
Color	Off-white to pale yellow (Predicted)
Melting Point	78–85 °C (Predicted based on analogs)
Solubility	Soluble in DCM, DMSO, Methanol; Insoluble in Water
LogP (Predicted)	~4.8 (Highly Lipophilic)

Part 2: Hazard Identification & Risk Assessment (Derived)

Expert Insight: Quinoline derivatives, particularly halogenated ones, are often skin and eye irritants. The 8-chloro substituent suggests potential for increased persistence and reactivity compared to the parent quinoline. The primary hazard stems from the precursor 2-chloro-5-methylaniline, a known toxicant.

GHS Classification (Provisional)

Based on 29 CFR 1910.1200 (OSHA HazCom 2012) and CLP Regulation (EC) No 1272/2008.

- Signal Word: WARNING

- Hazard Statements:
 - H302: Harmful if swallowed.[2]
 - H315: Causes skin irritation.[2]
 - H319: Causes serious eye irritation.[2][3]
 - H335: May cause respiratory irritation.
- Precautionary Statements:
 - P261: Avoid breathing dust/fume.
 - P280: Wear protective gloves/eye protection/face protection.
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.

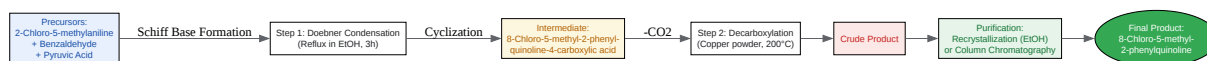
Toxicological Assessment (SAR Analysis)

- Acute Toxicity: Predicted LD50 (Oral, Rat) between 500–1200 mg/kg. Data extrapolated from 8-chloroquinoline (LD50 ~700 mg/kg).
- Genotoxicity: Quinolines can intercalate DNA. While the 2-phenyl group adds steric bulk that may reduce intercalation compared to planar quinolines, this compound should be treated as a suspected mutagen until tested (Ames test recommended).
- Target Organs: Liver (metabolic processing of halo-quinolines) and Respiratory Tract (dust irritation).

Part 3: Synthesis & Purification Protocol (Experimental)

Directive: The most robust laboratory synthesis for 2-phenylquinolines with specific benzene-ring substitution is the Doebner Reaction followed by decarboxylation. This method avoids the harsh conditions of the Skraup reaction and allows for regioselective control.

Workflow Diagram: Synthesis of 8-Chloro-5-methyl-2-phenylquinoline



[Click to download full resolution via product page](#)

Caption: Two-step Doebner synthesis pathway via carboxylic acid intermediate.

Detailed Protocol

Step 1: Synthesis of the Carboxylic Acid Intermediate

- Reagents:
 - 2-Chloro-5-methylaniline (1.0 eq, 20 mmol)
 - Benzaldehyde (1.0 eq, 20 mmol)
 - Pyruvic acid (1.0 eq, 20 mmol)
 - Ethanol (30 mL)
- Procedure:
 - Dissolve aniline and benzaldehyde in ethanol in a round-bottom flask. Stir for 15 min to form the Schiff base (solution may warm slightly).
 - Add pyruvic acid dropwise.
 - Reflux the mixture for 3–4 hours. A precipitate (the carboxylic acid) typically forms upon cooling.
 - Isolation: Cool to room temperature. Filter the solid, wash with cold ethanol, and dry.
 - Checkpoint: Verify intermediate by Mass Spec (Expected [M+H]⁺: ~298).

Step 2: Decarboxylation to Target Molecule

- Reagents:
 - Intermediate Acid (from Step 1)
 - Copper powder (Catalytic amount, ~10% w/w)
 - Diphenyl ether (Solvent, optional for thermal control)
- Procedure:
 - Mix the dried acid with copper powder.
 - Heat to 200–220°C (using a sand bath or heating mantle) until CO₂ evolution ceases (bubbling stops).
 - Work-up: Cool the melt. Dissolve in Dichloromethane (DCM) and filter to remove copper.
 - Wash the organic layer with 10% Na₂CO₃ (to remove unreacted acid) and Brine.
 - Dry over MgSO₄ and concentrate in vacuo.
- Purification:
 - Recrystallize from Ethanol/Hexane or purify via Flash Chromatography (Silica gel, Hexane:EtOAc 9:1).

Part 4: Safe Handling & Containment

Self-Validating Safety System: The handling of halogenated quinolines requires a "containment-first" approach to prevent sensitization.

Engineering Controls

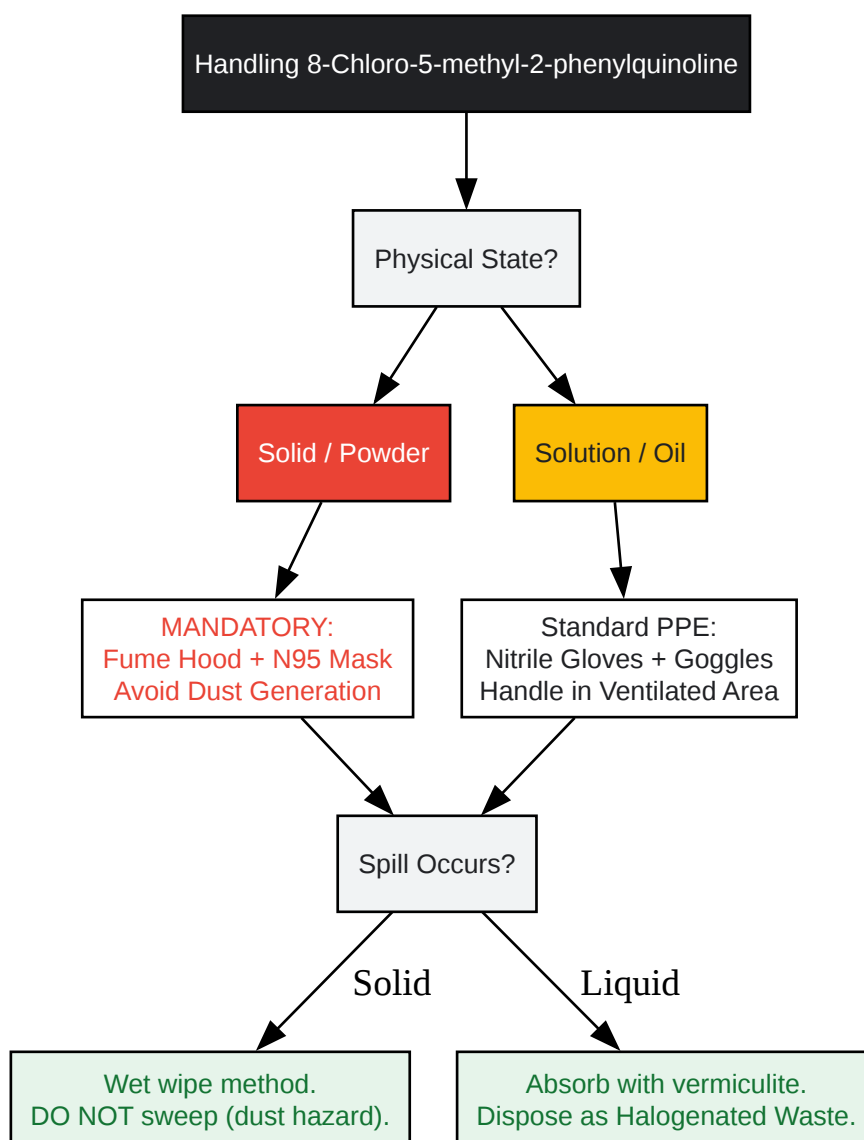
- Solid Handling: All weighing and transfer of the solid powder must be performed inside a Fume Hood or Powder Containment Balance Enclosure.
- Solution Handling: General lab ventilation is sufficient for dilute solutions (<10 mM).

- Waste: Segregate as Halogenated Organic Waste. Do not mix with oxidizers.

Personal Protective Equipment (PPE)

Category	Requirement	Rationale
Respiratory	N95 (minimum) or P100	Prevents inhalation of dust during weighing.
Skin	Nitrile Gloves (Double gloving recommended)	Quinolines can penetrate skin; double layer ensures breakthrough protection.
Eye	Chemical Safety Goggles	Protects against dust and splashes (Irritant H319).
Body	Lab Coat (Buttoned)	Prevents contamination of street clothes.

Safety Decision Tree



[Click to download full resolution via product page](#)

Caption: Decision matrix for PPE and spill response based on physical state.

Part 5: References

- Doebner Reaction Mechanism & Protocol: Bergstrom, F. W. "Heterocyclic Nitrogen Compounds. Part IIA. Hexacyclic Compounds: Pyridine, Quinoline, and Isoquinoline." Chemical Reviews, 1944. (Foundational chemistry for 2-phenylquinoline synthesis).
- Precursor Safety (2-Chloro-5-methylaniline): PubChem. "2-Chloro-5-methylaniline - Safety and Hazards." National Library of Medicine.

- Quinoline SAR & Biological Activity: Kouznetsov, V. V., et al. "Recent Progress in the Synthesis of Quinolines." Current Organic Chemistry, 2005. (Context for 2-phenylquinoline biological relevance).
- General Quinoline Safety: ECHA Registration Dossier for Quinoline. European Chemicals Agency. (Used for extrapolation of scaffold toxicity).
- Synthesis of 2-Phenylquinolines: "Synthesis of 2-phenylquinoline-4-carboxylic acid via the Doebner Reaction." BenchChem Application Note. (General protocol adaptation).

Disclaimer: This document is a technical guide created for research purposes. It does not replace a certified Safety Data Sheet (SDS) from a chemical manufacturer. Always conduct a site-specific risk assessment before handling novel chemical entities.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. 2-Chloro-5-methylaniline | C7H8ClN | CID 66770 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [8-Chloro-5-methyl-2-phenylquinoline safety data sheet (SDS)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14001536/docs#8-chloro-5-methyl-2-phenylquinoline-safety-data-sheet-sds>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)